

A Technical Guide to Boc-NH-PEG3-CH2COOH: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-NH-PEG3-CH2COOH

Cat. No.: B1682597

[Get Quote](#)

For Immediate Release: Researchers and professionals in drug development now have access to a comprehensive technical overview of **Boc-NH-PEG3-CH2COOH**, a key bifunctional linker used in advanced biochemical applications. This guide details the molecule's physicochemical properties and outlines its role in the synthesis of Proteolysis-Targeting Chimeras (PROTACs).

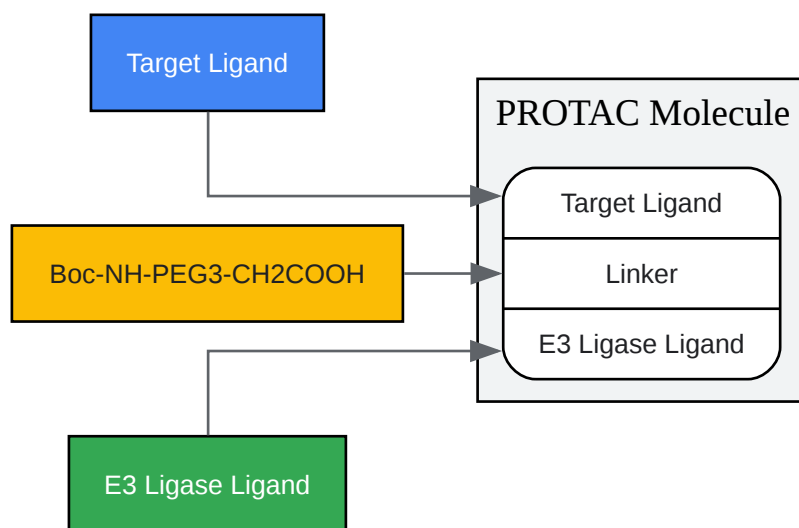
Core Physicochemical Properties

Boc-NH-PEG3-CH2COOH is a heterobifunctional linker featuring a Boc-protected amine and a terminal carboxylic acid, separated by a three-unit polyethylene glycol (PEG) spacer. This structure provides a valuable tool for covalently linking molecules, enhancing solubility, and providing spatial separation between conjugated entities. The key quantitative data for this compound are summarized below.

Property	Value	References
Molecular Weight	307.34 g/mol	[1][2][3][4]
Molecular Formula	C13H25NO7	[1][2][3][4][5]
CAS Number	462100-06-7	[1][2][3][4]
Purity	≥95% - ≥98%	[4][5]
Appearance	Viscous Liquid, Colorless to light yellow, or a neat oil	[2][3][6]
Density	1.141±0.06 g/cm3	[2]

Application in PROTAC Synthesis

A primary application of **Boc-NH-PEG3-CH2COOH** is in the synthesis of PROTACs.[2][5][7] PROTACs are chimeric molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the target's ubiquitination and subsequent degradation by the proteasome. The PEG linker plays a crucial role in connecting the E3 ligase ligand and the target protein ligand.



[Click to download full resolution via product page](#)

PROTAC Synthesis Workflow

Experimental Protocol: Amide Coupling

The terminal carboxylic acid of **Boc-NH-PEG3-CH₂COOH** can be coupled with a primary amine on a target molecule to form a stable amide bond. This reaction is typically facilitated by activating agents such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and N-hydroxysuccinimide (NHS).

Objective: To conjugate **Boc-NH-PEG3-CH₂COOH** to a primary amine-containing molecule.

Materials:

- **Boc-NH-PEG3-CH₂COOH**
- Amine-containing molecule (e.g., protein, peptide)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS)
- Anhydrous, aprotic organic solvent (e.g., DMF, DMSO)
- Reaction buffer (e.g., PBS, pH 7.4)

Procedure:

- Dissolve **Boc-NH-PEG3-CH₂COOH** in the organic solvent to create a stock solution.
- In a separate reaction vessel, dissolve the amine-containing molecule in the reaction buffer.
- Add EDC and NHS to the **Boc-NH-PEG3-CH₂COOH** solution to activate the carboxylic acid group.
- Introduce the activated linker solution to the solution containing the amine-containing molecule.
- Allow the reaction to proceed at room temperature with gentle stirring for a specified period.
- Purify the resulting conjugate using appropriate chromatographic techniques to remove unreacted reagents.

Storage and Handling

For long-term stability, **Boc-NH-PEG3-CH₂COOH** should be stored at -20°C in its pure form.[2] Some suppliers recommend storage at -5°C in a dry, dark environment.[4] When dissolved in a solvent, stock solutions can be stored at -80°C for up to six months or at -20°C for up to one month.[2]

Chemical Identifiers

- SMILES: CC(C)(C)OC(=O)NCCOCCOCCOCC(=O)O[1]
- InChI Key: IFSMYFLQPDFUOI-UHFFFAOYSA-N[1]
- Synonyms: Boc-PEG3-acid, Boc-NH-PEG3-AA, Boc-N-amido-PEG3-CH₂COOH, t-boc-N-amido-PEG3-acetic acid, Boc-11-amino-3,6,9-trioxaundecanoic acid[3][4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. Compound Boc-NH-PEG3-CH₂COOH - Chemdiv [chemdiv.com]
 2. medchemexpress.com [medchemexpress.com]
 3. purepeg.com [purepeg.com]
 4. Boc-NH-PEG3-CH₂COOH | CAS:462100-06-7 | Biopharma PEG [biochempeg.com]
 5. Boc-NH-PEG3-CH₂COOH - Immunomart [immunomart.com]
 6. benchchem.com [benchchem.com]
 7. es.shochem.net [es.shochem.net]
- To cite this document: BenchChem. [A Technical Guide to Boc-NH-PEG3-CH₂COOH: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682597#boc-nh-peg3-ch2cooh-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com